

Essential Safety and Operational Guide for 2-Bromo-1-indanol

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Compound of Interest

Compound Name: **2-Bromo-1-indanol**

Cat. No.: **B184377**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromo-1-indanol** (CAS: 5400-80-6). Adherence to these guidelines is critical to ensure personal safety and regulatory compliance in the laboratory.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-1-indanol is a hazardous substance that can cause skin, eye, and respiratory irritation.^{[1][2]} Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications and Recommendations
Hand Protection	Chemical-resistant gloves	Incidental Contact: Nitrile gloves are a suitable minimum requirement. ^[3] Always inspect gloves for tears or punctures before use. Extended Contact or Immersion: Consider Viton® or Norfoil™ gloves for greater resistance to halogenated hydrocarbons. ^[3] Consult manufacturer-specific breakthrough time data.
Eye and Face Protection	Safety Goggles & Face Shield	Chemical splash goggles meeting ANSI Z87.1 standards are mandatory. A face shield should be worn over goggles when handling larger quantities or when there is a significant risk of splashing.
Body Protection	Laboratory Coat	A 100% cotton or flame-resistant (e.g., Nomex®) lab coat should be worn and fully buttoned to protect against splashes.
Respiratory Protection	Respirator (if required)	All work with solid 2-Bromo-1-indanol should be conducted in a certified chemical fume hood to avoid inhalation of dust. If a fume hood is not available or engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors

and particulates (e.g., N95) should be used.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Bromo-1-indanol** is provided below.

Property	Value
Chemical Formula	C ₉ H ₉ BrO
Molecular Weight	213.07 g/mol
Appearance	White to off-white crystalline powder
Melting Point	128-132 °C
Boiling Point	257 °C (decomposes)
Solubility	Sparingly soluble in water. Soluble in many common organic solvents.
GHS Hazard Statements	H315: Causes skin irritation
	H319: Causes serious eye irritation
	H335: May cause respiratory irritation

Source: PubChem, Thermo Fisher Scientific[2][4][5]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **2-Bromo-1-indanol** from preparation to the completion of the experimental work.

3.1. Preparation:

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.

- Fume Hood Verification: Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
- Gather Materials: Assemble all necessary equipment, including spatulas, weigh boats, glassware, and waste containers, inside the fume hood.
- Don PPE: Put on all required PPE as detailed in the table above.

3.2. Handling and Use:

- Weighing and Transferring: Conduct all weighing and transferring of solid **2-Bromo-1-indanol** within the fume hood to minimize the risk of dust inhalation. Use a spatula for transfers to prevent generating dust.
- Dissolving: When preparing solutions, add the solid **2-Bromo-1-indanol** to the solvent slowly to avoid splashing.
- Reactions: Perform all reactions involving **2-Bromo-1-indanol** in a closed system or under reflux within the fume hood.

3.3. Post-Experiment:

- Decontamination: Decontaminate all surfaces and equipment that may have come into contact with **2-Bromo-1-indanol**.
- Glove Removal: Remove gloves using a technique that avoids skin contact with the outer surface of the glove.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper segregation and disposal of waste containing **2-Bromo-1-indanol** are crucial to prevent environmental contamination and ensure regulatory compliance.

4.1. Waste Segregation:

- Halogenated Organic Waste: As **2-Bromo-1-indanol** is a brominated organic compound, all solid waste (e.g., unused chemical, contaminated weigh boats, gloves, and paper towels) and liquid waste (e.g., reaction mixtures, solutions) must be collected in a designated and clearly labeled "Halogenated Organic Waste" container.
- Avoid Mixing: Do not mix halogenated waste with non-halogenated waste streams.

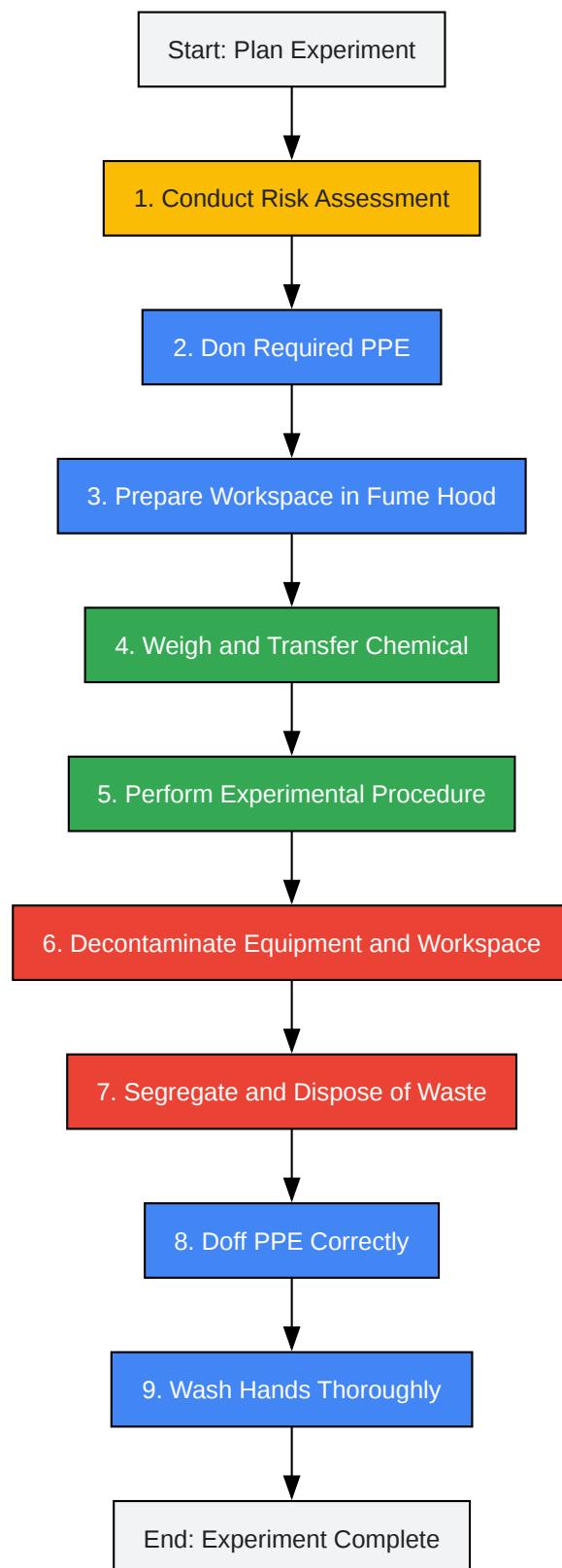
4.2. Containerization:

- Use a compatible, leak-proof container with a secure lid for waste collection.
- Label the container with "Hazardous Waste," the full chemical name ("**2-Bromo-1-indanol**"), and any other components in the waste stream.

4.3. Spill Management:

- Small Spills: In the event of a small spill within the fume hood, absorb the material with an inert absorbent such as vermiculite or sand. Carefully sweep up the absorbed material and place it in the designated "Halogenated Organic Waste" container.
- Large Spills: For larger spills, evacuate the area and follow your institution's emergency procedures for hazardous material spills.
- Neutralization: A saturated aqueous solution of sodium thiosulfate can be used to neutralize residual bromine-containing compounds during spill cleanup.^[6] Collect all neutralization rinses as halogenated waste.

Workflow for Safe Handling of **2-Bromo-1-indanol**



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Caption: Workflow for the safe handling of **2-Bromo-1-indanol**.

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